

N-(3-Chlorophenyl)maleamic acid structural analysis and conformation.

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Compound of Interest

Compound Name: *N*-(3-Chlorophenyl)maleamic acid

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An In-depth Technical Guide to the Structural and Conformational Analysis of **N-(3-Chlorophenyl)maleamic acid**

Abstract

N-(3-Chlorophenyl)maleamic acid ($C_{10}H_8ClNO_3$) is a crucial chemical intermediate in the synthesis of N-substituted maleimides, which are pivotal in materials science and bioconjugate chemistry. A comprehensive understanding of its three-dimensional structure and conformational preferences is essential for predicting its reactivity and optimizing its applications. This technical guide provides a detailed structural and conformational analysis based on single-crystal X-ray diffraction data. We delve into the critical roles of both intramolecular and intermolecular hydrogen bonding in stabilizing its solid-state conformation, leading to a nearly planar molecular geometry. The guide explores the "rare" anti conformation of the carboxylic acid group, a key structural feature. Through comparative analysis with related substituted analogues, we elucidate the influence of the phenyl ring's substitution pattern on the overall molecular torsion. Furthermore, this document details the validated synthesis protocol, predictive spectroscopic characteristics, and the principal chemical transformation of cyclodehydration to the corresponding maleimide.

Introduction to N-(3-Chlorophenyl)maleamic acid

Maleamic acids represent a class of organic compounds characterized by an amide group and a carboxylic acid group interconnected by a cis-alkene backbone. They are the direct ring-opening products of the reaction between a primary amine and maleic anhydride. Their primary utility lies in their role as stable, isolable precursors to N-substituted maleimides, a class of compounds widely employed as cross-linking agents in polymer chemistry and as highly specific Michael acceptors for conjugation to thiols in proteins and peptides.

The specific subject of this guide, **N-(3-Chlorophenyl)maleamic acid**, incorporates a 3-chlorophenyl substituent, which modulates the electronic properties and steric profile of the molecule. The structural integrity of this precursor—its planarity, hydrogen bonding network, and rotational barriers—directly influences the kinetics and thermodynamics of its subsequent cyclization to N-(3-Chlorophenyl)maleimide. This guide serves as a definitive resource for researchers and drug development professionals, offering a deep dive into the molecule's structural biology, grounded in authoritative crystallographic studies.

Synthesis and Spectroscopic Characterization

A reliable synthesis and thorough characterization are the bedrock of any chemical application. The protocols and expected spectral data presented herein are derived from established literature, ensuring reproducibility and trustworthiness.

Synthesis Protocol: A Self-Validating Method

The synthesis of **N-(3-Chlorophenyl)maleamic acid** is a robust and high-yielding reaction based on nucleophilic acyl substitution. The causality behind this choice of reactants is the high electrophilicity of the carbonyl carbons in maleic anhydride and the nucleophilicity of the amine group in 3-chloroaniline.

Experimental Protocol:[\[1\]](#)

- **Reaction Setup:** In a round-bottom flask, dissolve maleic anhydride (0.025 mol) in 25 ml of toluene.
- **Amine Addition:** Prepare a solution of 3-chloroaniline (0.025 mol) in 20 ml of toluene. Add this solution dropwise to the maleic anhydride solution with constant stirring.

- **Reaction Progression:** Upon mixing, the reaction is typically exothermic. Warm the resulting mixture with stirring for approximately 30 minutes to ensure the reaction goes to completion.
- **Work-up & Purification:**
 - Allow the mixture to cool to room temperature.
 - Treat the mixture with dilute hydrochloric acid (e.g., 1 M HCl) to protonate and dissolve any unreacted 3-chloroaniline.
 - Filter the resulting solid precipitate under suction.
 - Wash the solid thoroughly with water to remove any unreacted maleic anhydride, maleic acid (from hydrolysis), and HCl.
- **Final Recrystallization:** Recrystallize the crude product from ethanol to yield pure, colorless, rod-like crystals of **N-(3-Chlorophenyl)maleamic acid**. Purity can be confirmed by melting point analysis and the spectroscopic methods below.^[1]

Predicted Spectroscopic Profile

While a definitive spectrum for this specific compound is not publicly available in databases, a predictive analysis based on its functional groups provides a reliable characterization fingerprint.

- **Fourier-Transform Infrared (FT-IR) Spectroscopy:** FT-IR is an essential tool for confirming the presence of key functional groups. The spectrum is expected to show characteristic absorption bands:
 - $\sim 3400\text{-}3200\text{ cm}^{-1}$: A broad O-H stretching band from the carboxylic acid group, often overlapping with the N-H stretch.
 - $\sim 3300\text{-}3100\text{ cm}^{-1}$: A sharp to medium N-H stretching vibration from the secondary amide.
 - $\sim 1720\text{-}1690\text{ cm}^{-1}$: A strong C=O stretching vibration from the carboxylic acid carbonyl.
 - $\sim 1680\text{-}1650\text{ cm}^{-1}$: A strong C=O stretching vibration (Amide I band) from the amide carbonyl.

- $\sim 1550\text{ cm}^{-1}$: The N-H bending vibration (Amide II band).
- $\sim 1600, 1475\text{ cm}^{-1}$: C=C stretching vibrations from the aromatic ring.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum would provide clear evidence of the molecular structure. In a solvent like DMSO- d_6 , one would expect:
 - A broad singlet for the carboxylic acid proton (-COOH) above 10 ppm.
 - A singlet or doublet for the amide proton (-NH-) between 8-10 ppm.
 - Four distinct signals in the aromatic region (7-8 ppm) corresponding to the four protons on the substituted phenyl ring.
 - Two doublets in the vinyl region (6-7 ppm) for the two alkene protons (-CH=CH-), with a characteristic cis coupling constant ($J \approx 12\text{ Hz}$).
 - ^{13}C NMR: The carbon spectrum would confirm the carbon framework:
 - Two signals for the carbonyl carbons (C=O) in the 165-175 ppm range.
 - Multiple signals in the 120-140 ppm range for the aromatic and vinyl carbons.

Molecular Structure and Solid-State Conformation

The definitive structure of **N-(3-Chlorophenyl)maleamic acid** in the solid state has been elucidated by single-crystal X-ray diffraction, providing unparalleled insight into its conformation and stabilizing forces.^{[1][2]}

Crystallographic Data Summary

The molecule crystallizes in a monoclinic system, and its key structural parameters are summarized in the table below.

Parameter	Value[1]
Chemical Formula	C ₁₀ H ₈ ClNO ₃
Molar Mass	225.62 g/mol
Crystal System	Monoclinic
Space Group	P2 ₁ /c
a	10.7779 (3) Å
b	13.2103 (4) Å
c	7.1372 (2) Å
β	104.976 (3)°
Volume	981.69 (5) Å ³
Z	4

Key Conformational Features and Intramolecular Interactions

The solid-state conformation of **N-(3-Chlorophenyl)maleamic acid** is predominantly planar, a result of stabilizing intramolecular hydrogen bonds and electronic conjugation. The maleamic acid unit is essentially planar, with a root-mean-square deviation of only 0.044 Å.[1][2] The phenyl ring is only slightly twisted out of this plane, with a dihedral angle of 15.2(1)° between the maleamic acid plane and the phenyl ring plane.[1][2]

This conformation is rigidly stabilized by two crucial intramolecular hydrogen bonds:[1][2]

- **O—H...O Hydrogen Bond:** A short and strong hydrogen bond exists between the carboxylic acid hydroxyl group and the amide carbonyl oxygen. This interaction forms a stable six-membered pseudo-ring, which is a common feature in maleamic acids and is critical for enforcing the planarity of the maleamic acid backbone.[3]
- **C—H...O Hydrogen Bond:** A weaker hydrogen bond connects a hydrogen atom on the phenyl ring (at the C6 position) to the same amide carbonyl oxygen. This interaction further

restricts the rotation of the phenyl ring relative to the amide bond, contributing to the observed dihedral angle.[1]

The orientation of the N-H and C=O bonds within the amide segment is anti to each other.[1]

Fig 1: Intramolecular H-bonds stabilizing the planar conformation.

Intermolecular Interactions and Crystal Packing

In the crystal lattice, individual molecules of **N-(3-Chlorophenyl)maleamic acid** are not isolated. They are linked into infinite one-dimensional chains by intermolecular N—H...O hydrogen bonds.[1] Specifically, the amide hydrogen (N-H) of one molecule donates a hydrogen bond to the carboxylic acid carbonyl oxygen of an adjacent molecule. This interaction creates a robust chain with a graph-set notation of C(7), which propagates along the[4] crystallographic direction.[1] This ordered packing is fundamental to the formation of stable, high-quality crystals.

Fig 2: Intermolecular N-H...O hydrogen bonding creates C(7) chains.

Comparative Conformational Analysis

Understanding how structure changes with substitution is a hallmark of physical organic chemistry. By comparing **N-(3-Chlorophenyl)maleamic acid** to its isomers and other substituted analogues, we gain deeper insight into the forces governing its conformation.

The Rare Anti Conformation of the Carboxylic Acid

A noteworthy feature of the **N-(3-Chlorophenyl)maleamic acid** structure is the conformation of the carboxylic acid group. The C=O and O-H bonds are observed to be in an anti orientation.[1] This is considered a rare conformation for carboxylic acids, which more commonly adopt a syn arrangement. The adoption of this anti state is a direct consequence of the strong intramolecular O—H...O hydrogen bond to the amide carbonyl, which locks the proton in place.[5] This same feature has been observed in other N-aryl maleamic acids, such as the N-(2,4,6-trichlorophenyl) derivative.[5]

Influence of Phenyl Ring Substitution on Dihedral Angle

The degree of twist between the phenyl ring and the maleamic acid plane is highly sensitive to the substitution pattern on the ring, particularly to the presence of bulky ortho-substituents.

Steric hindrance can easily override the weak C-H...O interaction and force the ring out of planarity.

Compound	Substituent(s)	Phenyl-Amide Dihedral Angle (°)	Source
N-(3-Chlorophenyl)maleamic acid	3-Cl	15.2 (1)	[1]
N-(4-Chlorophenyl)maleamic acid	4-Cl	4.45 (1)	[6][7]
N-(3,4-Dichlorophenyl)maleamic acid	3,4-diCl	27.5 (1) / 1.9 (1)	[8]
N-(2,4,6-Trichlorophenyl)maleamic acid	2,4,6-triCl	83.2 (2)	[5]
The asymmetric unit contains two independent molecules with different conformations.			

This comparison clearly demonstrates that substituents in the meta and para positions have a minimal steric impact, allowing for a nearly co-planar arrangement that maximizes conjugation. However, the introduction of two bulky chlorine atoms at the ortho positions (in the 2,4,6-trichloro derivative) creates significant steric repulsion, forcing the phenyl ring to twist almost perpendicular to the amide plane.

Chemical Reactivity and Applications

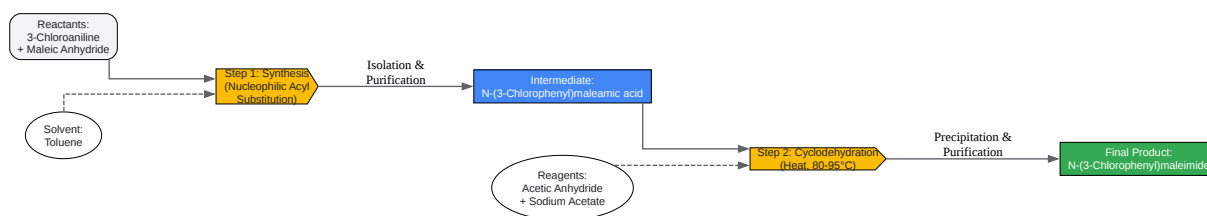
The primary chemical utility of **N-(3-Chlorophenyl)maleamic acid** is its role as a precursor to the corresponding maleimide, a valuable synthetic building block.

Cyclodehydration to N-(3-Chlorophenyl)maleimide

The conversion is an intramolecular cyclization-dehydration reaction, typically facilitated by a chemical dehydrating agent and a catalyst under thermal conditions.

Experimental Protocol:[9][10]

- **Reaction Setup:** In a round-bottom flask, create a slurry of **N-(3-Chlorophenyl)maleamic acid** (1.0 eq), anhydrous sodium acetate (catalyst, ~0.3 eq), and acetic anhydride (dehydrating agent and solvent, ~5-6 eq).
- **Heating:** Attach a reflux condenser and heat the mixture in a water or oil bath to 80-95 °C for 1 hour with magnetic stirring.
- **Isolation:** Cool the reaction mixture to room temperature and then place it in an ice bath to induce precipitation of the product.
- **Purification:** Collect the solid product by vacuum filtration. Wash with cold water or a minimal amount of cold ethanol. The crude N-(3-Chlorophenyl)maleimide can be further purified by recrystallization from ethanol.



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Fig 3: Experimental workflow from synthesis to final maleimide product.

Dynamic Covalent Nature

Recent studies have highlighted that maleamic acids can participate in dynamic covalent chemistry.^[4] In organic solvents, an equilibrium exists between the maleamic acid and its constituent amine and anhydride precursors. This equilibrium can be manipulated, for example, by the addition of acid or base, allowing for reversible amide bond formation and exchange (transamidation) under mild, room-temperature conditions. This dynamic nature opens possibilities for their use in creating responsive chemical systems and dynamic combinatorial libraries.^[4]

Conclusion

N-(3-Chlorophenyl)maleamic acid possesses a well-defined and relatively rigid conformation in the solid state, primarily governed by a network of hydrogen bonds. Its structure is characterized by a near-planar geometry, stabilized by a strong intramolecular O—H···O hydrogen bond that enforces a rare anti conformation in the carboxylic acid moiety. The slight 15.2° dihedral twist of the phenyl ring is a balance between weak intramolecular interactions and minimal steric influence from the meta-chloro substituent. This structural rigidity and defined geometry are paramount for its function as a reliable precursor in the synthesis of N-(3-Chlorophenyl)maleimide. The insights provided in this guide, from synthesis to detailed conformational analysis and reactivity, offer a comprehensive foundation for scientists leveraging this molecule in advanced chemical applications.

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